

spectroscopic analysis of PPG-2 PROPYL ETHER (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: PPG-2 PROPYL ETHER

Cat. No.: B1178083

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Spectroscopic Analysis of PPG-2 Propyl Ether: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the spectroscopic properties of **PPG-2 Propyl Ether**. It covers Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering valuable insights for the identification, characterization, and quality control of this compound in research and development settings.

Chemical Structure and Properties

PPG-2 Propyl Ether, also known as dipropylene glycol n-propyl ether, is a member of the propylene glycol ether family.^[1] Its chemical structure consists of two propylene glycol units with a propyl ether linkage. The presence of both ether and alcohol functional groups gives it distinct chemical properties.^[1]

Chemical Structure:

Caption: General workflow for spectroscopic analysis.

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References

- 1. PPG-2 PROPYL ETHER (127303-87-1) for sale [vulcanchem.com]
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